

Triethanolamine Borate Solubility in Organic Solvents: An In-depth Technical Guide

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Compound of Interest

Compound Name: Triethanolamine borate

Cat. No.: B089525

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Abstract

Triethanolamine borate (TEAB), a versatile compound with applications ranging from a catalyst in organic synthesis to a component in material science, exhibits variable solubility in organic solvents, a critical parameter for its application in diverse fields. This technical guide provides a comprehensive overview of the solubility of **triethanolamine borate**, presenting the available qualitative data, a detailed experimental protocol for quantitative solubility determination, and an exploration of the factors influencing its solubility. Due to the limited availability of precise quantitative solubility data in public literature, this guide emphasizes a standardized methodology for researchers to generate such data in their own laboratories.

Introduction

Triethanolamine borate (CAS No. 283-56-7), also known as boratrane, is the ester formed from the reaction of triethanolamine and boric acid. Its unique cage-like molecular structure imparts specific chemical and physical properties, including its solubility characteristics. Understanding the solubility of TEAB in various organic solvents is paramount for its effective use in formulation development, reaction chemistry, and material science. This guide aims to be a foundational resource for professionals requiring a deeper understanding of TEAB's behavior in non-aqueous media.

Solubility of Triethanolamine Borate: A Qualitative Overview

While comprehensive quantitative solubility data for **triethanolamine borate** across a wide range of organic solvents is not extensively documented in publicly available literature, some qualitative descriptions have been reported. These findings are summarized in the table below. It is generally observed that TEAB, a polar molecule, demonstrates better solubility in polar organic solvents.^{[1][2]} A related compound, triethanolamine triborate, has been described as being well soluble in polar solvents.^[1]

Table 1: Qualitative Solubility of **Triethanolamine Borate** in Select Organic Solvents

Solvent Class	Solvent Name	Chemical Formula	Qualitative Solubility
Ketone	Acetone	C ₃ H ₆ O	Slightly Soluble ^[3]
Aromatic Hydrocarbon	Benzene	C ₆ H ₆	Slightly Soluble ^[3]
General	Polar Organic Solvents	-	Generally Soluble ^[1] ^[4]
General	Most Organic Solvents	-	Generally Soluble ^[4]

Experimental Protocol for Determining Triethanolamine Borate Solubility

To address the gap in quantitative data, a standardized experimental protocol for determining the equilibrium solubility of **triethanolamine borate** in an organic solvent of interest is detailed below. This method, commonly known as the shake-flask method, is a reliable approach to ascertain solubility at a given temperature.

Materials and Equipment

- **Triethanolamine Borate** (high purity)

- Selected organic solvent(s) (analytical grade)
- Analytical balance
- Temperature-controlled shaker or incubator
- Centrifuge
- Syringe filters (e.g., 0.45 μm PTFE)
- Volumetric flasks and pipettes
- Vials with screw caps
- Gas chromatograph with a mass spectrometer (GC-MS) or a flame ionization detector (FID)

Experimental Procedure

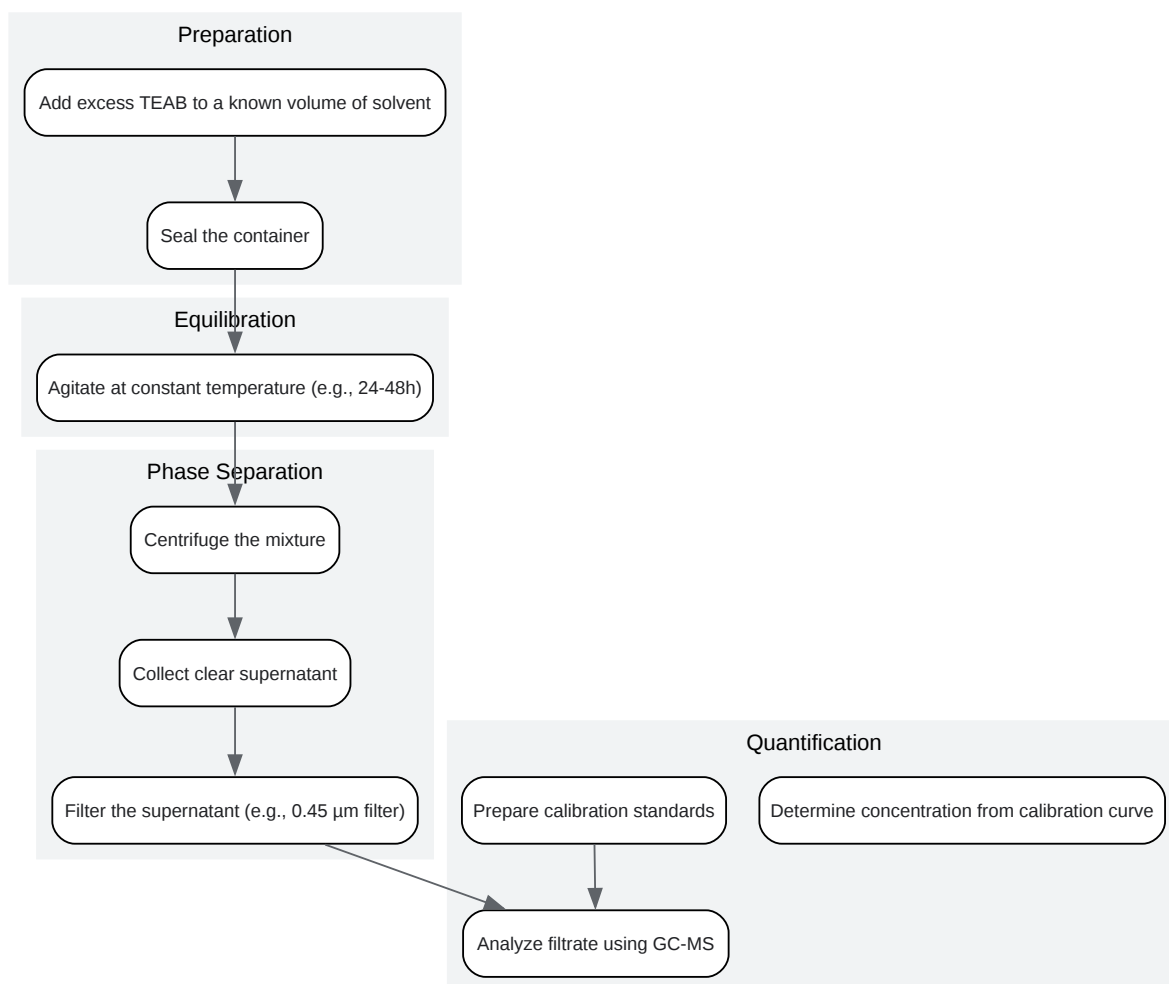
- **Preparation of Supersaturated Solution:** Add an excess amount of **triethanolamine borate** to a known volume of the selected organic solvent in a sealed vial. The presence of undissolved solid is crucial to ensure equilibrium is reached from a state of supersaturation.
- **Equilibration:** Place the vial in a temperature-controlled shaker set to the desired temperature (e.g., 25 °C). Agitate the mixture for a sufficient period (typically 24-48 hours) to ensure that equilibrium solubility is achieved.
- **Phase Separation:** After equilibration, remove the vial from the shaker and allow it to stand undisturbed at the set temperature for a short period to allow the solid to settle. To effectively separate the undissolved solid from the saturated solution, centrifuge the vial at a high speed.
- **Sample Collection:** Carefully withdraw an aliquot of the clear supernatant using a syringe. Immediately filter the aliquot through a syringe filter into a clean, pre-weighed vial to remove any remaining solid particles.
- **Quantification:** Accurately weigh the collected filtrate. The concentration of **triethanolamine borate** in the filtrate can be determined using a validated analytical method. Given that

triethanolamine borate is a volatile compound, Gas Chromatography (GC) is a suitable analytical technique.^[5]

- GC-MS Analysis: A sensitive GC-MS method can be employed for the quantification of TEAB.^[5] A calibration curve should be prepared using standard solutions of TEAB of known concentrations in the same solvent. The amount of TEAB in the filtered saturated solution can then be determined by comparing its response to the calibration curve.
- Data Reporting: Express the solubility in terms of mass per volume (e.g., g/100 mL) or molarity (mol/L) at the specified temperature.

Experimental Workflow Diagram

The following diagram illustrates the key steps in the experimental determination of **triethanolamine borate** solubility.



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Caption: Workflow for the experimental determination of **triethanolamine borate** solubility.

Factors Influencing Solubility

The solubility of **triethanolamine borate** in an organic solvent is governed by several factors, primarily stemming from the interplay of solute-solvent interactions.

- **Polarity:** As a polar molecule containing B-O, C-O, C-N, and N-B polar bonds, **triethanolamine borate** is expected to be more soluble in polar solvents. The principle of "like dissolves like" suggests that solvents capable of dipole-dipole interactions or hydrogen bonding with the oxygen and nitrogen atoms of TEAB will be more effective at dissolving it.
- **Temperature:** The effect of temperature on solubility is dependent on the enthalpy of solution. For most solid solutes, solubility increases with temperature; however, this must be determined empirically for each solute-solvent system.
- **Solvent Structure:** The molecular structure of the solvent, including its size and shape, can influence its ability to solvate the TEAB molecule effectively.
- **Presence of Impurities:** The purity of both the **triethanolamine borate** and the solvent can impact the measured solubility.

Conclusion

While the existing literature provides a general indication of **triethanolamine borate**'s solubility in organic solvents, a significant need for quantitative data remains. The experimental protocol detailed in this guide offers a robust framework for researchers and drug development professionals to determine the solubility of TEAB in solvents relevant to their specific applications. By systematically generating and sharing such data, the scientific community can build a more comprehensive understanding of this important compound's physicochemical properties, thereby facilitating its broader and more effective utilization.

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